

An In-depth Technical Guide to Dodecylamine Acetate (CAS Number: 2016-56-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dodecylamine acetate

Cat. No.: B148181

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Introduction

Dodecylamine acetate (CAS No. 2016-56-0) is the acetate salt of dodecylamine, a long-chain primary aliphatic amine. This compound is characterized by a 12-carbon hydrophobic alkyl chain and a hydrophilic ammonium acetate head group, imparting it with amphiphilic properties. This structure allows **dodecylamine acetate** to function effectively as a cationic surfactant, finding broad applications in various industrial and research settings. Its utility spans from roles as a corrosion inhibitor and emulsifier to a chemical intermediate in the synthesis of more complex molecules.^{[1][2][3]} While not a pharmaceutical active ingredient itself, its properties as a surfactant and its potential for forming delivery systems like micelles make it a compound of interest in formulation science.

Physicochemical Properties

Dodecylamine acetate is typically a white to off-white crystalline or powdery solid at room temperature.^[1] Its physical and chemical characteristics are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Source(s)
Appearance	White to off-white crystalline solid or powder	[1][3]
Melting Point	50-70 °C	[3]
Boiling Point	Variable, depends on atmospheric conditions	[3]
Solubility	Soluble in organic solvents and alcohols; limited solubility in water.	[1][3]

Table 2: Chemical Identifiers and Molecular Properties

Property	Value	Source(s)
CAS Number	2016-56-0	[4]
Molecular Formula	C ₁₄ H ₃₁ NO ₂	[3]
Molecular Weight	245.41 g/mol	[4]
Synonyms	1-Dodecanamine, acetate; Laurylamine acetate; n-Dodecylamine acetate	[5]
InChI Key	HBRNMIY LJIXXEE-UHFFFAOYSA-N	[5]
SMILES	CCCCCCCCCCCCCN.CC(=O)O	[5]

Spectral Data

While specific spectra for **dodecylamine acetate** are not readily available in public databases, the expected spectral characteristics can be inferred from its constituent parts: the dodecylammonium cation and the acetate anion.

- ¹H NMR: The proton NMR spectrum is expected to show a characteristic triplet for the terminal methyl group of the dodecyl chain around 0.8-0.9 ppm. A broad multiplet for the methylene groups of the alkyl chain would appear between 1.2-1.6 ppm. The methylene group adjacent to the nitrogen would be shifted downfield. A singlet corresponding to the methyl protons of the acetate group would be present, likely around 1.9-2.1 ppm. The protons of the ammonium group would likely appear as a broad singlet at a variable chemical shift depending on the solvent and concentration.[\[2\]](#)[\[6\]](#)
- ¹³C NMR: The carbon NMR spectrum would display a series of signals for the carbons of the dodecyl chain, with the carbon attached to the nitrogen being the most downfield. The methyl and carbonyl carbons of the acetate group would also be present with characteristic chemical shifts.[\[7\]](#)[\[8\]](#)
- FT-IR: The infrared spectrum would be characterized by C-H stretching vibrations of the alkyl chain around 2850-2960 cm⁻¹. N-H stretching of the ammonium group would be visible as a broad band in the region of 3000-3400 cm⁻¹. The asymmetric and symmetric stretching vibrations of the carboxylate group (COO⁻) of the acetate anion would be prominent, typically appearing in the regions of 1550-1610 cm⁻¹ and 1400-1450 cm⁻¹, respectively.[\[6\]](#)[\[9\]](#)
- Mass Spectrometry: The mass spectrum under appropriate ionization conditions would be expected to show the molecular ion or fragments corresponding to the dodecylamine cation and the acetate anion.

Applications

Dodecylamine acetate's primary applications stem from its surfactant nature.

- Corrosion Inhibitor: It is widely used to protect metallic surfaces, particularly in the oil and gas industry. The molecule adsorbs onto the metal surface, forming a protective hydrophobic layer that prevents contact with corrosive agents.[\[1\]](#)[\[3\]](#)[\[10\]](#)
- Surfactant and Emulsifier: As a cationic surfactant, it is employed in cleaning agents, industrial emulsifiers, and dispersants to stabilize oil-water mixtures.[\[3\]](#)
- Chemical Synthesis: It serves as a chemical intermediate in the production of other specialty chemicals.[\[3\]](#)

- Textile and Leather Industry: In these industries, it functions as a softening agent and a dye dispersant.[3]

Experimental Protocols

Synthesis of Dodecylamine Acetate

This protocol describes a straightforward acid-base reaction to synthesize **dodecylamine acetate** from dodecylamine and acetic acid.

Materials:

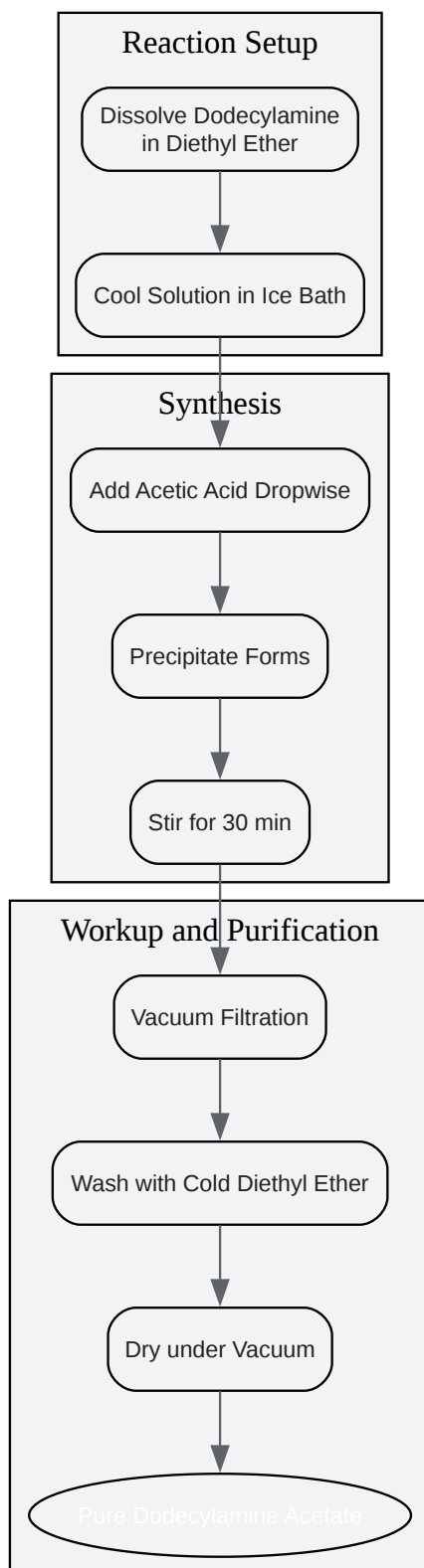
- Dodecylamine
- Glacial Acetic Acid
- Anhydrous diethyl ether (or other suitable non-polar solvent)
- Stirring apparatus
- Ice bath
- Filtration apparatus

Procedure:

- In a round-bottom flask, dissolve a known molar amount of dodecylamine in a minimal amount of anhydrous diethyl ether.
- Cool the solution in an ice bath with continuous stirring.
- Slowly, add an equimolar amount of glacial acetic acid dropwise to the stirred solution.
- A white precipitate of **dodecylamine acetate** will form upon addition of the acetic acid.
- Continue stirring the mixture in the ice bath for 30 minutes after the addition is complete to ensure the reaction goes to completion.
- Collect the white precipitate by vacuum filtration.

- Wash the precipitate with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting materials.
- Dry the resulting white solid under vacuum to obtain pure **dodecylamine acetate**.

Workflow Diagram for Synthesis:



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Workflow for the synthesis of **dodecylamine acetate**.

Evaluation of Corrosion Inhibition

This protocol outlines a method to evaluate the efficacy of **dodecylamine acetate** as a corrosion inhibitor for carbon steel in an acidic medium using the weight loss method.

Materials:

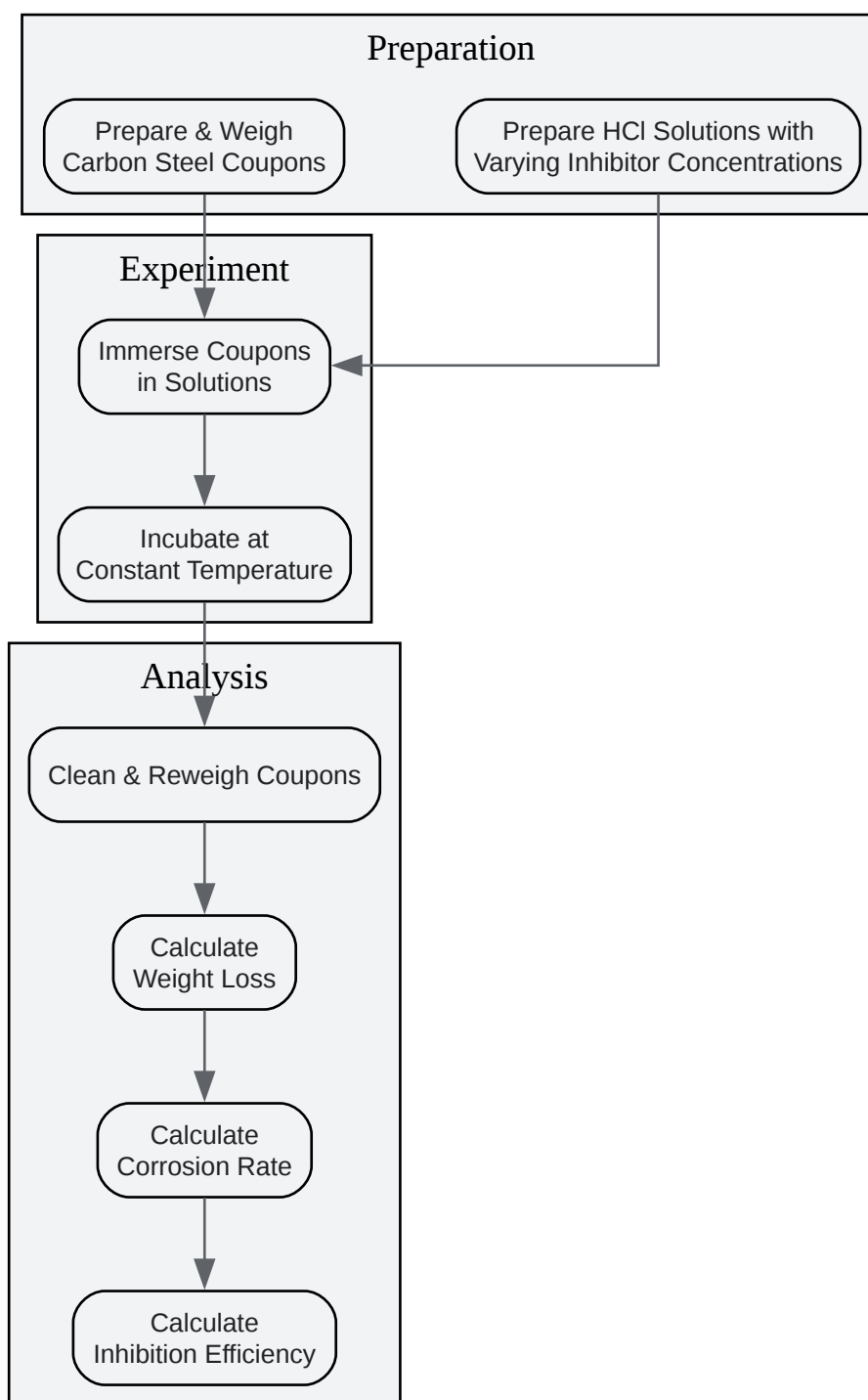
- Carbon steel coupons of known dimensions and surface area
- Abrasive paper (various grits)
- Acetone
- Deionized water
- Hydrochloric acid (HCl) solution (e.g., 1 M)
- **Dodecylamine acetate**
- Analytical balance
- Water bath or thermostat
- Beakers

Procedure:

- **Coupon Preparation:** Mechanically polish the carbon steel coupons with successive grades of abrasive paper, rinse with deionized water, degrease with acetone, and dry.
- **Initial Weighing:** Accurately weigh each coupon to four decimal places and record the initial weight.
- **Inhibitor Solution Preparation:** Prepare a series of corrosive solutions (1 M HCl) containing different concentrations of **dodecylamine acetate** (e.g., 0 ppm, 50 ppm, 100 ppm, 200 ppm).
- **Immersion:** Immerse one prepared coupon into each beaker containing the different inhibitor concentrations. Ensure the entire coupon is submerged.

- Exposure: Place the beakers in a constant temperature water bath (e.g., 25 °C) for a specified period (e.g., 24 hours).
- Final Weighing: After the exposure time, carefully remove the coupons, rinse with deionized water, clean with a soft brush to remove any corrosion products, rinse again, dry thoroughly, and reweigh.
- Calculations:
 - Calculate the weight loss for each coupon (Initial Weight - Final Weight).
 - Calculate the corrosion rate (CR) using the formula: $CR = (K \times W) / (A \times T \times D)$, where K is a constant, W is the weight loss, A is the surface area, T is the immersion time, and D is the density of the metal.
 - Calculate the inhibition efficiency (IE%) using the formula: $IE\% = [(CR_blank - CR_inh) / CR_blank] \times 100$, where CR_blank is the corrosion rate in the absence of the inhibitor and CR_inh is the corrosion rate in the presence of the inhibitor.

Experimental Workflow for Corrosion Inhibition Study:



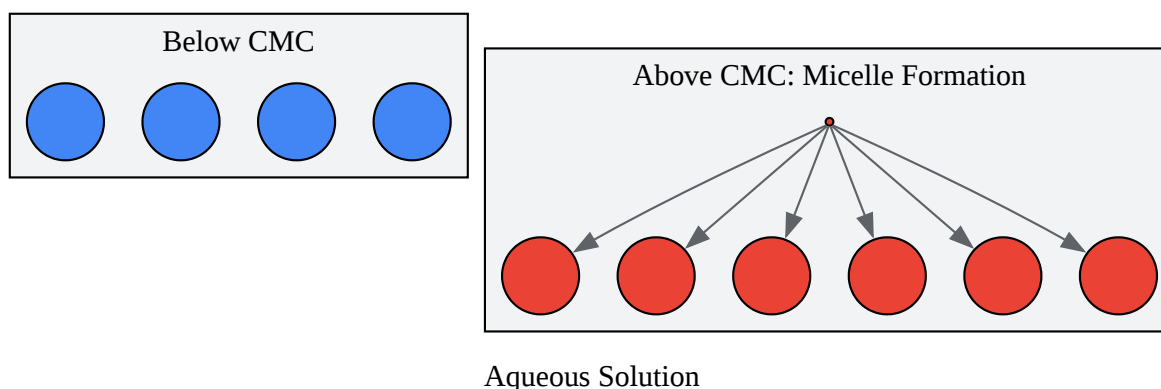
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Workflow for evaluating corrosion inhibition efficiency.

Mechanism of Action as a Surfactant: Micelle Formation

As a cationic surfactant, **dodecylamine acetate** molecules in an aqueous solution will self-assemble into micelles above a certain concentration, known as the Critical Micelle Concentration (CMC).[11] Below the CMC, the molecules exist as individual ions. As the concentration increases to the CMC, the hydrophobic dodecyl chains aggregate to minimize their contact with water, while the hydrophilic ammonium acetate head groups remain exposed to the aqueous environment. This phenomenon is crucial for its function in emulsification and cleaning.

Diagram of Micelle Formation:



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*Self-assembly of **dodecylamine acetate** into micelles.*

Safety and Handling

Dodecylamine acetate should be handled with care. It is harmful if swallowed and may cause skin and eye irritation.[3] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Dodecylamine acetate is a versatile cationic surfactant with a range of industrial applications, most notably as a corrosion inhibitor. Its well-defined chemical structure and physicochemical properties make it a subject of interest for both industrial and academic research. The experimental protocols provided herein offer a starting point for its synthesis and the evaluation of its functional properties. As with any chemical, proper safety precautions are paramount during its handling and use.

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